

Cycloxydim: A Comparative Analysis of Efficacy on Annual vs. Perennial Grass Weeds

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Compound of Interest

Compound Name: cycloxydim (ISO); 2-(N-ethoxybutanimidoyl)-3-hydroxy-5-(tetrahydro-2H-thiopyran-3-yl)cyclohex-2-en-1-one

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For Researchers, Scientists, and Drug Development Professionals

This guide provides a comprehensive comparison of the efficacy of the herbicide cycloxydim on annual and perennial grass weeds. Cycloxydim is a selective, systemic, post-emergence herbicide widely used for the control of grass weeds in various broadleaf crops.^[1]

Understanding its differential efficacy on annual and perennial species is crucial for optimizing weed management strategies and for the development of new herbicidal compounds.

Executive Summary

Cycloxydim demonstrates broad-spectrum efficacy against a range of both annual and perennial grass weeds.^{[1][2]} As an Acetyl-CoA Carboxylase (ACCase) inhibitor, it disrupts lipid biosynthesis in susceptible grass species, leading to growth cessation and eventual death.^[3]^[4] Generally, annual grasses are more susceptible to single applications of cycloxydim at lower doses, while effective control of deep-rooted and rhizomatous perennial grasses often necessitates higher doses or sequential applications.^{[5][6]} This guide synthesizes available experimental data to provide a clear comparison of cycloxydim's performance against these two major weed types and evaluates its efficacy relative to other common graminicides.

Data Presentation

Table 1: Efficacy of Cycloxydim on Annual vs. Perennial Grass Weeds

Weed Species	Type	Application Rate (g a.i./ha)	Weed Stage at Application	% Control / Efficacy	Study Reference (if available)
Avena fatua (Wild Oats)	Annual	100	Early Tillering	Excellent	[1]
Lolium rigidum (Ryegrass)	Annual	100	Early Tillering	Excellent	[1]
Phalaris paradoxa (Phalaris)	Annual	100	Early Tillering	Good	[1]
Hordeum leporinum (Barley Grass)	Annual	100	Early Tillering	Good	[1]
Bromus diandrus (Great Brome)	Annual	100	Early Tillering	Good	[1]
Molinia caerulea (Purple Moor Grass)	Perennial	450 (sequential)	Actively Growing	Effective, controlled for at least 21 weeks	[5] [6]
Calamagrostis epigejos (Wood Small Reed)	Perennial	450 (sequential)	Actively Growing	Effective, controlled for at least 12 weeks	[5] [6]
Deschampsia flexuosa (Wavy Hair Grass)	Perennial	450	Actively Growing	Good Control	[5]

Holcus lanatus (Yorkshire Fog)	Perennial	450	Actively Growing	Good Control	[5]
Elymus repens (Couch Grass)	Perennial	Not specified	Not specified	Susceptible	[2]

Note: Efficacy can be influenced by environmental conditions, weed growth stage, and the use of adjuvants. The addition of crop oil has been shown to increase the efficacy of cycloxydim.[\[1\]](#)

Table 2: Comparative Efficacy of Cycloxydim and Alternative Herbicides

Herbicide	Mode of Action	Efficacy on Annual Grasses	Efficacy on Perennial Grasses	Key Distinctions & Supporting Data
Cycloxydim	ACCCase inhibitor	High. Excellent control of species like Avena fatua and Lolium rigidum. [1]	Moderate to High. Effective on many perennial species, often requiring sequential applications for complete control. [5][6]	Highly selective for grass weeds in broadleaf crops.[1] Considered more effective than carbetamide, clethodim, clodinafop-propargyl, and fenoxaprop-p-ethyl on certain forest grass weeds.[5][6]
Clethodim	ACCCase inhibitor	High.	High. Generally considered one of the better graminicides for perennial grass control, including bermudagrass and fescues.[7]	Also an ACCCase inhibitor. May offer broader control of some perennial grasses compared to other graminicides.[7]

Fluazifop-p-butyl	ACCase inhibitor	High.	Moderate to High. Controls perennial grasses like bermudagrass and johnsongrass but can be weak on fescues.[7]	Another ACCase inhibitor. Can be used to control weedy grasses in tall fescue at certain rates.[7]
Glyphosate	EPSP synthase inhibitor	High.	High.	Non-selective, broad-spectrum herbicide that will harm the crop if not applied carefully (e.g., shielded or pre-plant applications). Cycloxydim is considered as effective as glyphosate on most grasses when applied at the correct time. [5][6]
Propyzamide	Microtubule assembly inhibitor	Moderate.	Moderate. Gives good to moderately good control of many grass species but is notably less effective on purple moor grass and larger specimens of	Soil-acting herbicide with a different mode of action. Cycloxydim can be more effective on certain perennial grasses like wood small reed

wood small reed. and purple moor
[5] grass.[5]

Experimental Protocols

General Experimental Workflow for Herbicide Efficacy Trials

A common experimental design for evaluating herbicide efficacy is the randomized complete block design.[8] This design helps to minimize the effects of field variability.

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